

# 2,3-Dimethylbenzoyl chloride CAS number and molecular weight

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## Compound of Interest

Compound Name: 2,3-Dimethylbenzoyl chloride

Cat. No.: B1305120

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## An In-depth Technical Guide to 2,3-Dimethylbenzoyl chloride

This technical guide provides a comprehensive overview of **2,3-Dimethylbenzoyl chloride**, including its chemical properties, synthesis, analytical methods, and potential applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Chemical and Physical Properties

**2,3-Dimethylbenzoyl chloride** is an acyl chloride derivative of benzoic acid. Its chemical structure and key properties are summarized below.

Property	Value	Reference
CAS Number	21900-46-9	[1]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO	[1]
Molecular Weight	168.62 g/mol	[1]
Synonyms	2,3-dimethylbenzene-1-carbonyl chloride	[2]
Purity Specification	≥98% (by GC)	[2]
Moisture Content	≤0.5%	[2]
Monoisotopic Mass	168.0341926 Da	[3]

## Synthesis of 2,3-Dimethylbenzoyl chloride

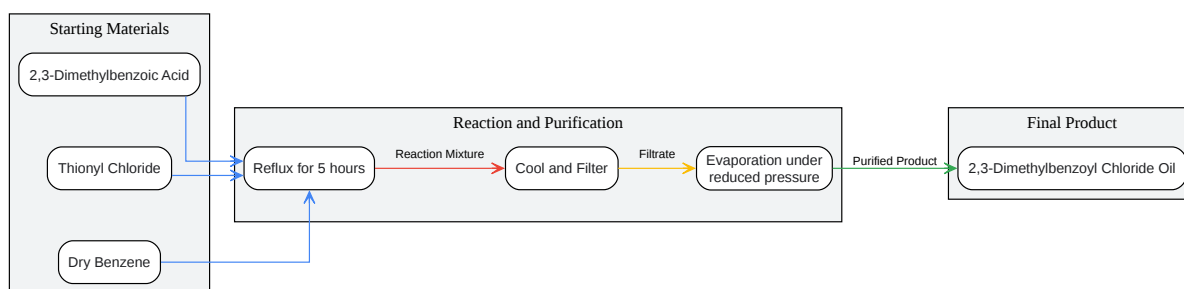
A common method for the synthesis of **2,3-Dimethylbenzoyl chloride** is through the reaction of 2,3-dimethylbenzoic acid with thionyl chloride.

## Experimental Protocol

The following protocol describes a laboratory-scale synthesis of **2,3-Dimethylbenzoyl chloride**[4]:

- Reactants:
  - 2,3-dimethylbenzoic acid (35.0 g, 233 mmol)
  - Thionyl chloride (45.0 g, 378 mmol)
  - Dry benzene (80 ml)
- Procedure:
  1. Combine 2,3-dimethylbenzoic acid and dry benzene in a suitable reaction vessel.
  2. Add thionyl chloride to the mixture.

- Heat the mixture to reflux temperature and maintain for five hours.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove any solid byproducts.
- Evaporate the solvent (benzene) and excess thionyl chloride under reduced pressure.
- The resulting product is **2,3-Dimethylbenzoyl chloride** (36.0 g, 92% yield) as an oil.



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Synthesis workflow for **2,3-Dimethylbenzoyl chloride**.

## Analytical and Quality Control Methods

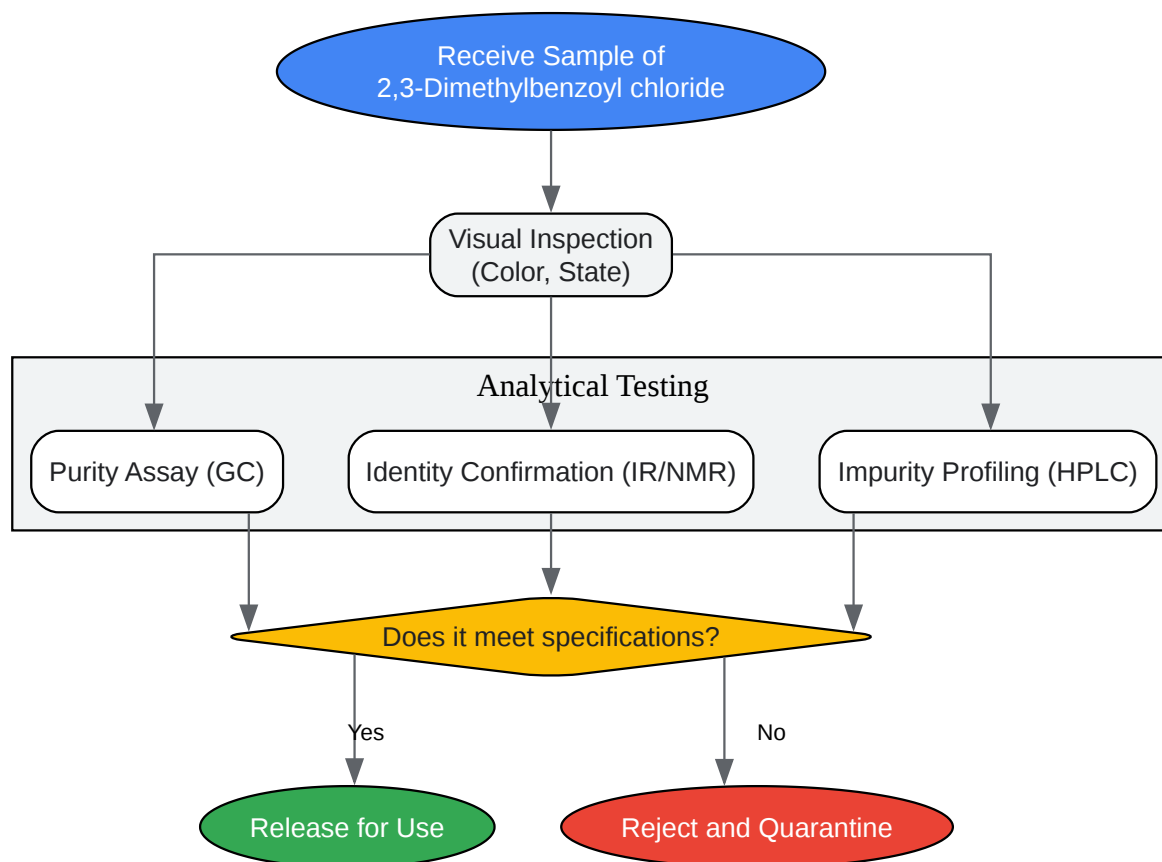
To ensure the purity and identity of **2,3-Dimethylbenzoyl chloride**, a variety of analytical techniques can be employed.

## Experimental Protocols

- Gas Chromatography (GC): As indicated by supplier specifications, GC is a primary method for determining the purity of **2,3-Dimethylbenzoyl chloride**<sup>[2]</sup>. A typical method would

involve dissolving a known amount of the compound in a suitable solvent and injecting it into a GC equipped with a flame ionization detector (FID). The percentage purity is calculated by comparing the peak area of the analyte to the total peak area of all components.

- High-Performance Liquid Chromatography (HPLC): For related compounds like benzyl chloride, HPLC methods have been developed to identify and quantify impurities[5]. A reverse-phase HPLC method using a C18 column with a suitable mobile phase (e.g., a mixture of acetonitrile and water) and UV detection can be adapted for **2,3-Dimethylbenzoyl chloride**.
- Spectroscopic Analysis:
  - Nuclear Magnetic Resonance (NMR):  $^{13}\text{C}$  NMR spectra can be used to confirm the carbon skeleton of the molecule. Spectral data for **2,3-Dimethylbenzoyl chloride** is available from various databases[3].
  - Infrared (IR) Spectroscopy: Attenuated Total Reflectance (ATR)-IR spectroscopy is useful for identifying the characteristic functional groups, particularly the carbonyl ( $\text{C}=\text{O}$ ) stretch of the acyl chloride. The spectrum for **2,3-Dimethylbenzoyl chloride** has been characterized using instruments such as the Bruker Tensor 27 FT-IR[3].
  - Raman Spectroscopy: FT-Raman spectroscopy provides complementary vibrational information to IR and can be used for structural confirmation[3].



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General quality control workflow for a chemical reagent.

## Applications in Research and Drug Development

While specific biological signaling pathways for **2,3-Dimethylbenzoyl chloride** are not extensively documented, its role as a chemical intermediate is significant. Benzoyl chlorides, in general, are crucial reagents in organic synthesis.

- **Intermediate in Organic Synthesis:** **2,3-Dimethylbenzoyl chloride** serves as a versatile building block. The reactive acyl chloride group allows for the facile introduction of the 2,3-dimethylbenzoyl moiety into various molecules through reactions with nucleophiles such as alcohols, amines, and phenols.

- Pharmaceutical and Agrochemical Research: Isomers and derivatives of dimethylbenzoyl chloride are used in the synthesis of pharmaceuticals and agrochemicals. For instance, 3,5-Dimethylbenzoyl chloride is an intermediate in the production of insecticides and can be used in the development of photosensitive materials[6][7]. It is plausible that **2,3-Dimethylbenzoyl chloride** is utilized in similar research and development contexts for creating novel compounds with potential biological activity.

## Safety Information

**2,3-Dimethylbenzoyl chloride** is a hazardous chemical and should be handled with appropriate safety precautions.

- GHS Classification: According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as a substance that causes severe skin burns and eye damage[3].
- Handling: Use personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling should be performed in a well-ventilated fume hood.
- Storage: Store in a cool, dry place away from moisture, as it can react with water. Keep the container tightly sealed.

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